

# An In-Depth Technical Guide to 15:0-18:1 DG-d7

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## Compound of Interest

Compound Name: **15:0-18:1 DG-d7**

Cat. No.: **B12395310**

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This guide provides a comprehensive technical overview of **15:0-18:1 DG-d7**, a deuterated diacylglycerol, intended for researchers, scientists, and drug development professionals. It covers its structure, biochemical significance, and application as an internal standard in quantitative lipidomics, along with detailed experimental methodologies.

## Core Concepts and Structure

**15:0-18:1 DG-d7** is a synthetic, deuterium-labeled diacylglycerol (DG or DAG) with the specific chemical structure 1-pentadecanoyl-2-oleoyl(d7)-sn-glycerol.[1][2] It consists of a glycerol backbone where:

- The sn-1 position is esterified with pentadecanoic acid (15:0), a 15-carbon saturated fatty acid.[1]
- The sn-2 position is esterified with oleic acid (18:1), an 18-carbon monounsaturated fatty acid, which has been labeled with seven deuterium (d7) atoms.[1]

This isotopic labeling makes its molecular weight distinct from its endogenous, non-labeled counterpart, which is critical for its use as an internal standard in mass spectrometry-based applications.[3]

## Physicochemical and Quantitative Data

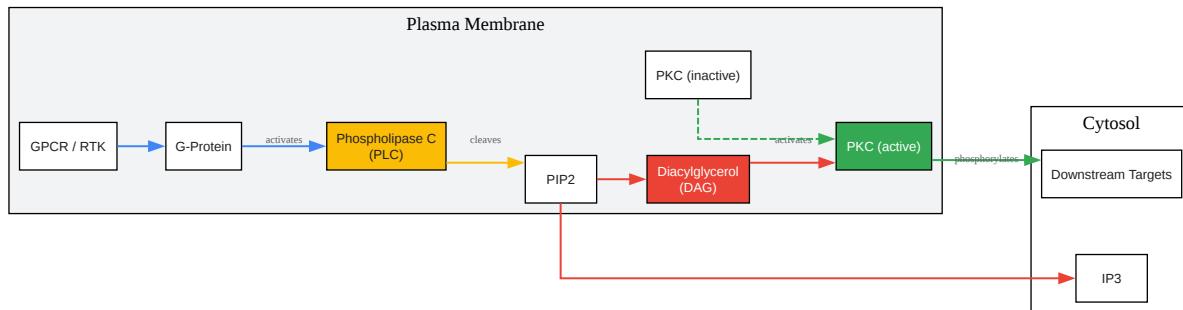
The key quantitative properties of **15:0-18:1 DG-d7** are summarized below. These specifications are crucial for accurate experimental design and data interpretation.

Property	Value	Source
Full Name	1-pentadecanoyl-2-oleoyl(d7)-sn-glycerol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Molecular Weight	587.98 g/mol	<a href="#">[4]</a>
Purity	>99% (as determined by TLC)	
Physical State	Liquid (typically supplied in chloroform)	<a href="#">[4]</a>
Standard Concentration	1 mg/mL	
Storage Temperature	-20°C	<a href="#">[4]</a>

## Biochemical Significance of Diacylglycerols

Diacylglycerols (DGs) are not merely intermediates in lipid metabolism; they are potent second messengers in cellular signaling.[\[1\]](#) Their production and signaling are linked to numerous physiological and pathological processes.

- **Synthesis and Signaling:** DGs are transiently produced at the cell membrane from the cleavage of phospholipids like phosphatidylinositol 4,5-bisphosphate (PIP2) by the enzyme Phospholipase C (PLC).[\[1\]](#)
- **Protein Kinase C (PKC) Activation:** As a key lipid messenger, DG recruits and activates Protein Kinase C (PKC) at the membrane.[\[1\]](#) Activated PKC then phosphorylates a multitude of downstream protein targets, influencing processes such as cell growth, differentiation, and apoptosis.
- **Metabolic Role and Disease:** DGs are precursors for the synthesis of complex lipids such as triacylglycerols (triglycerides) and phospholipids.[\[5\]](#) However, the accumulation of specific DG isomers has been implicated in the development of insulin resistance.[\[1\]](#) Furthermore, dysregulation of DG production is associated with Alzheimer's disease, cancer, and various immune disorders.[\[1\]](#)



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Diacylglycerol (DAG) signaling pathway.

## Application in Quantitative Lipidomics

The primary application of **15:0-18:1 DG-d7** is as an internal standard (IS) for the accurate quantification of DG species in complex biological matrices using liquid chromatography-mass spectrometry (LC-MS).<sup>[1][3]</sup> The use of a stable isotope-labeled IS is considered the gold standard in quantitative mass spectrometry because it effectively corrects for:

- Variability in lipid extraction efficiency.
- Sample loss during preparation steps.
- Matrix effects and fluctuations in instrument response (ionization efficiency).

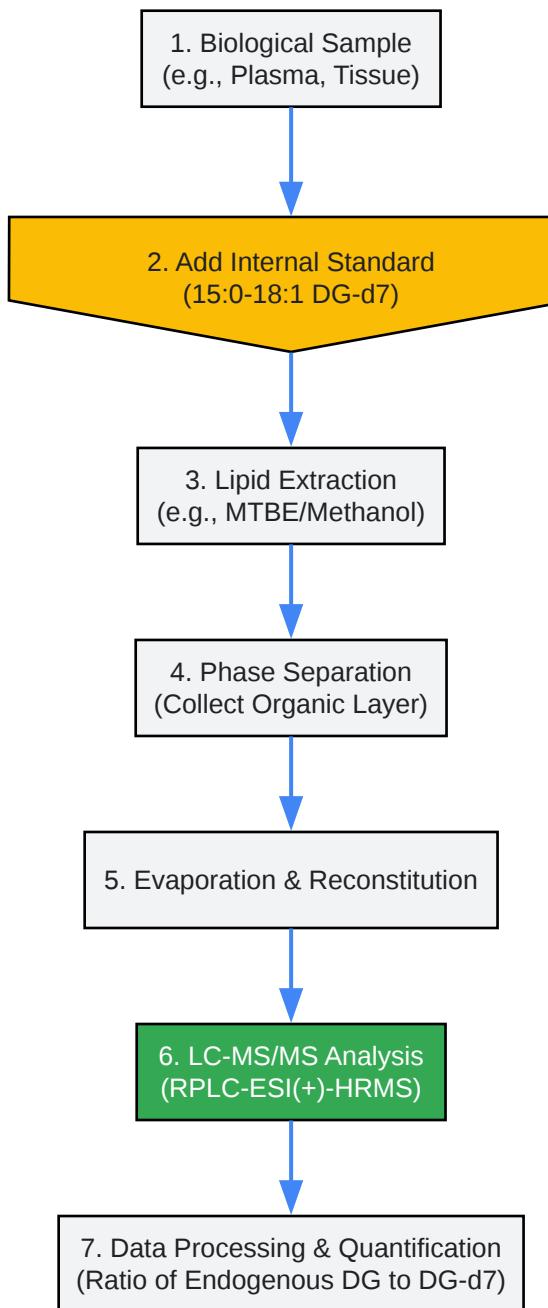
Specific documented applications include its use as an internal standard in the analysis of:

- Skeletal muscle tissues.<sup>[1]</sup>
- Mitochondria and lipid droplets.<sup>[1]</sup>

- Egg yolk lipid extracts.[[1](#)]
- Human plasma.[[6](#)]
- Indica rice.[[7](#)]

## Experimental Protocols

A typical lipidomics workflow involves sample preparation, lipid extraction, LC-MS analysis, and data processing.

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